

Preparing YHO-13177 stock solutions for laboratory use.

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Compound of Interest

Compound Name: YHO-13177

Cat. No.: B15613957

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Application Notes and Protocols for YHO-13177

For Researchers, Scientists, and Drug Development Professionals

Introduction

YHO-13177 is a potent and specific inhibitor of the Breast Cancer Resistance Protein (BCRP), also known as ATP-binding cassette super-family G member 2 (ABCG2).^{[1][2][3]} As an acrylonitrile derivative, **YHO-13177** has been shown to reverse BCRP/ABCG2-mediated multidrug resistance in cancer cells, thereby enhancing the efficacy of various anticancer drugs.^{[4][5]} These application notes provide detailed protocols for the preparation of **YHO-13177** stock solutions for both in vitro and in vivo laboratory use, along with a summary of its chemical properties and mechanism of action.

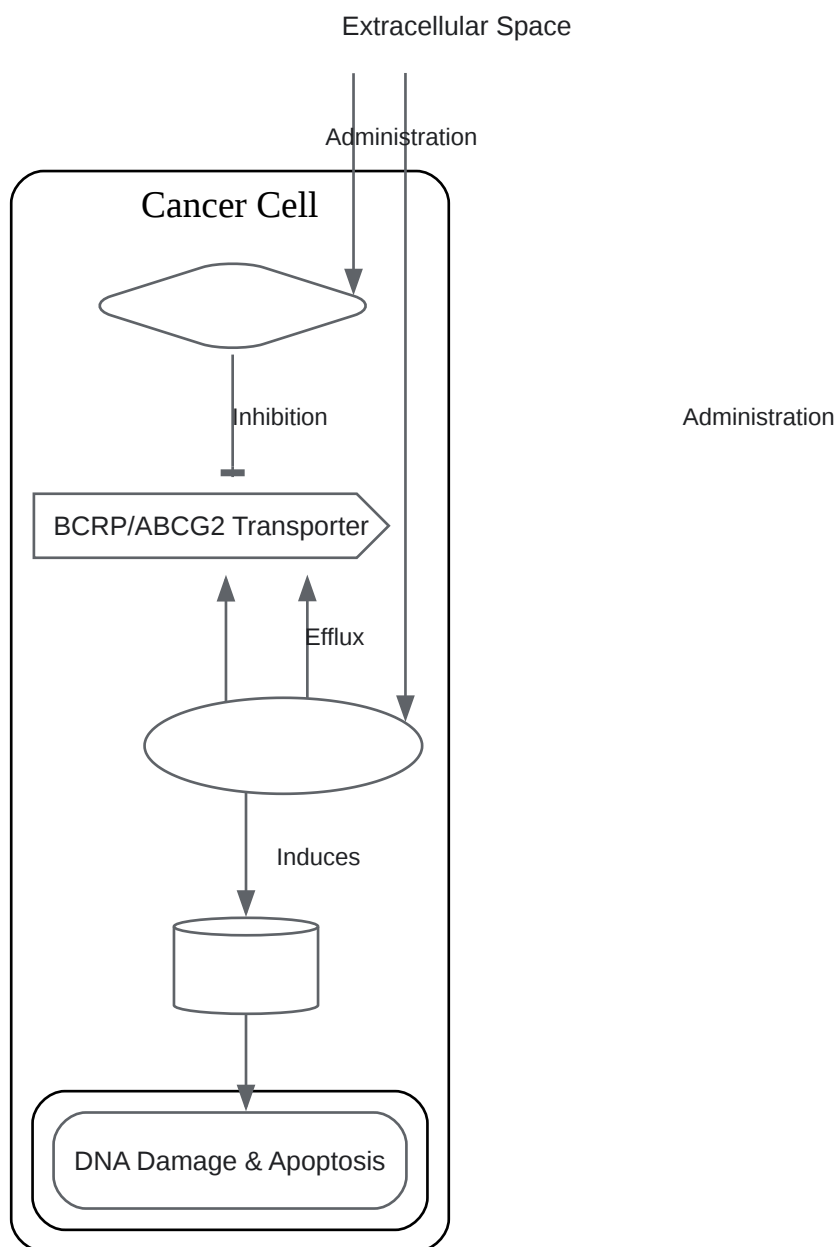
Chemical Properties and Solubility

A clear understanding of the physicochemical properties of **YHO-13177** is crucial for its effective use in experimental settings. The following table summarizes key quantitative data for **YHO-13177**.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₂ N ₂ O ₃ S	[2][6]
Molecular Weight	370.46 g/mol	[2]
CAS Number	912287-56-0	[2][3]
Appearance	Solid powder	[6]
Solubility in DMSO	≥ 70 mg/mL (188.94 mM)	[2][3]
Solubility in Water	Insoluble	[2][4]
Solubility in Ethanol	Insoluble	[2][3]
IC ₅₀	10 nM for BCRP/ABCG2	[1]

Mechanism of Action

YHO-13177 functions as a specific inhibitor of the BCRP/ABCG2 transporter, a protein that plays a significant role in conferring multidrug resistance in cancer cells by actively effluxing chemotherapeutic agents.[4][5] By inhibiting this transporter, **YHO-13177** increases the intracellular concentration of co-administered anticancer drugs, thereby restoring their cytotoxic effects.[4][5] Additionally, some studies suggest that **YHO-13177** may also partially suppress the expression of BCRP protein.[4][5]



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Mechanism of **YHO-13177** Action.

Experimental Protocols

Preparation of **YHO-13177** Stock Solution for In Vitro Use

This protocol describes the preparation of a 10 mM stock solution of **YHO-13177** in Dimethyl Sulfoxide (DMSO).

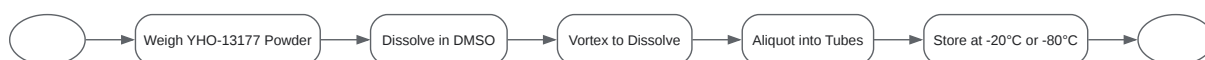
Materials:

- **YHO-13177** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips

Procedure:

- Calculate the required mass of **YHO-13177**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 370.46 \text{ g/mol} \times 1000 \text{ mg/g} = 3.7046 \text{ mg}$
- Weighing:
 - Carefully weigh out approximately 3.7 mg of **YHO-13177** powder and record the exact weight.
- Dissolution:
 - Add the appropriate volume of DMSO to the weighed **YHO-13177** to achieve a final concentration of 10 mM. For example, if you weighed exactly 3.70 mg, add 1.0 mL of DMSO.
 - Vortex the solution until the **YHO-13177** is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Aliquoting and Storage:

- Dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 μL) in sterile microcentrifuge tubes.
- Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[1] Avoid repeated freeze-thaw cycles.[2][3]



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Workflow for In Vitro Stock Solution Preparation.

Preparation of YHO-13177 Working Solution for In Vivo Use

This protocol is adapted from a published method for preparing a **YHO-13177** formulation suitable for administration in animal models.[1] This formulation results in a clear solution.

Materials:

- **YHO-13177** powder
- DMSO
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes and syringes

Procedure:

- Prepare a concentrated DMSO stock solution:

- Prepare a 25 mg/mL stock solution of **YHO-13177** in DMSO as described in the in vitro protocol.
- Formulation (for 1 mL of working solution):
 - In a sterile tube, add 400 µL of PEG300.
 - Add 100 µL of the 25 mg/mL **YHO-13177** DMSO stock solution to the PEG300 and mix thoroughly.
 - Add 50 µL of Tween-80 and mix until the solution is homogeneous.
 - Add 450 µL of saline to bring the final volume to 1 mL. Mix gently but thoroughly.
- Administration:
 - The final concentration of **YHO-13177** in this formulation is 2.5 mg/mL.
 - This solution should be prepared fresh before each experiment.

Note: For in vivo studies, a water-soluble prodrug of **YHO-13177**, known as YHO-13351, has also been used and is rapidly converted to **YHO-13177** in vivo.[4]

Safety Precautions

- **YHO-13177** is for research use only and not for human or veterinary use.[6]
- Handle the compound in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

Conclusion

These protocols provide a standardized approach to preparing **YHO-13177** solutions for laboratory research. Adherence to these guidelines will help ensure the consistency and

reproducibility of experimental results. For specific experimental applications, further optimization of concentrations and formulations may be necessary.

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